

Application of Einecs 278-167-6 in Dental Restorative Materials

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Compound of Interest

Compound Name: *Einecs 278-167-6*

Cat. No.: *B15190365*

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Application Note ID: DN-UV001-278-167-6

Introduction

Einecs 278-167-6, chemically known as 2-(2H-benzotriazol-2-yl)-p-cresol and commonly referred to as Drometrizole, is a high-performance ultraviolet (UV) light absorber.[1][2] It is utilized in a variety of polymers to enhance their stability against photodegradation by strongly absorbing UV radiation in the 300-400 nm wavelength range.[1][2] In the field of dental restorative materials, particularly resin-based composites, the inclusion of UV absorbers is critical for preventing discoloration and maintaining the aesthetic properties of the restoration over time. Studies have confirmed the presence of Drometrizole in commercial dental composites, where it functions to protect the material from the degrading effects of UV light, which can lead to color changes and a decline in mechanical properties.[3][4][5][6]

This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals on the use of **Einecs 278-167-6** as a UV stabilizer in the formulation of dental restorative materials.

Mechanism of Action

Drometrizole belongs to the hydroxyphenyl benzotriazole class of UV absorbers.[1] Its function is to absorb incident UV radiation and dissipate the energy as harmless heat, thereby preventing the formation of free radicals that can initiate the degradation of the polymer matrix

in dental composites. This process is crucial for the long-term color stability and durability of the restorative material when exposed to ambient light and UV radiation in the oral environment.

Quantitative Data Summary

While specific studies detailing the dose-dependent effects of Drometrizole on the properties of dental composites are not readily available in the public domain, the following tables present hypothetical yet realistic data based on typical performance of benzotriazole UV absorbers in polymer systems. These tables are intended to serve as a guide for researchers in designing their own experiments.

Table 1: Effect of **Einecs 278-167-6** Concentration on Color Stability (ΔE) of a Dental Composite after Accelerated UV Aging*

Einecs 278-167-6 Concentration (wt%)	Initial Color (Lab)	Color after 24h Accelerated Aging (Lab)	Color Change (ΔE^*)
0.00 (Control)	75.2, -1.5, 10.1	72.8, 0.5, 15.3	5.8
0.10	75.3, -1.6, 10.0	74.5, -1.0, 11.2	1.5
0.25	75.1, -1.5, 10.2	74.8, -1.3, 10.8	0.7
0.50	75.2, -1.6, 10.1	75.0, -1.5, 10.4	0.3

Note: Example data. ΔE calculated using the CIE76 formula. A lower ΔE^* value indicates better color stability.*

Table 2: Effect of **Einecs 278-167-6** Concentration on Flexural Strength of a Dental Composite

Einecs 278-167-6 Concentration (wt%)	Flexural Strength (MPa) - Initial	Flexural Strength (MPa) - After UV Aging	Percent Change in Flexural Strength
0.00 (Control)	130 ± 5	105 ± 6	-19.2%
0.10	132 ± 4	128 ± 5	-3.0%
0.25	131 ± 5	129 ± 4	-1.5%
0.50	129 ± 6	128 ± 5	-0.8%

Note: Example data presented as mean ± standard deviation. UV aging can degrade the polymer matrix, leading to a reduction in mechanical properties. The presence of a UV absorber is expected to mitigate this degradation.

Experimental Protocols

The following are detailed protocols for the incorporation and evaluation of **Einecs 278-167-6** in an experimental dental composite resin.

Protocol for Incorporation of Einecs 278-167-6 into a Dental Composite

This protocol describes the preparation of an experimental light-cured dental composite.

Materials:

- Bisphenol A glycidyl methacrylate (Bis-GMA)
- Triethylene glycol dimethacrylate (TEGDMA)
- Silanized barium glass filler (average particle size 1 µm)
- Fumed silica (nanofiller)
- Camphorquinone (photoinitiator)
- Ethyl-4-(dimethylamino)benzoate (co-initiator)

- **Einecs 278-167-6** (Drometrizole)
- Butylated hydroxytoluene (BHT, inhibitor)

Equipment:

- Planetary centrifugal mixer
- Analytical balance
- Spatulas and mixing pads
- Dark, airtight containers for storage

Procedure:

- **Resin Matrix Preparation:** In a light-protected container, prepare the resin matrix by mixing Bis-GMA (60 wt%) and TEGDMA (40 wt%).
- **Addition of Initiator System and Inhibitor:** To the resin matrix, add camphorquinone (0.5 wt%), ethyl-4-(dimethylamino)benzoate (1.0 wt%), and BHT (0.01 wt%). Mix thoroughly until a homogenous solution is obtained.
- **Incorporation of **Einecs 278-167-6**:** Weigh the desired amount of **Einecs 278-167-6** (e.g., for a 0.25 wt% concentration in the final composite, calculate the required mass based on the total mass of the composite). Add the powdered Drometrizole to the resin matrix and mix until fully dissolved. For a control group, prepare a batch without the addition of Drometrizole. Recommended concentrations to test are between 0.10% and 0.50%.^[1]
- **Filler Incorporation:** Gradually add the silanized barium glass filler (70 wt% of the total composite) and fumed silica (5 wt% of the total composite) to the resin matrix.
- **Mixing:** Mix the components in a planetary centrifugal mixer until a uniform, paste-like consistency is achieved. Avoid the incorporation of air bubbles.
- **Storage:** Store the prepared composite paste in dark, airtight containers at a cool temperature (e.g., 4°C) before specimen preparation.

Protocol for Evaluation of Color Stability (Modified from ISO 7491)

This protocol outlines the procedure for assessing the color stability of the experimental dental composite.^{[7][8]}

Equipment:

- Spectrophotometer or colorimeter
- Molds for specimen fabrication (e.g., 15 mm diameter, 1 mm thick discs)
- Dental curing light
- Accelerated weathering chamber with a xenon arc lamp
- Deionized water

Procedure:

- **Specimen Preparation:** Fill the molds with the composite paste, cover with a transparent matrix strip, and press with a glass slide to extrude excess material. Light-cure the specimens according to the manufacturer's instructions for the curing light. Prepare at least five specimens for each concentration of Drometrizole.
- **Initial Color Measurement:** After 24 hours of storage in the dark at 37°C in deionized water, measure the initial color of each specimen using a spectrophotometer. Record the CIELAB (L, a, b*) color coordinates.
- **Accelerated Aging:** Expose the specimens to accelerated aging in a weathering chamber equipped with a xenon arc lamp for 24 hours, as specified in ISO 7491.^[8]
- **Final Color Measurement:** After the aging period, re-measure the CIELAB color coordinates of the specimens.
- **Calculation of Color Change (ΔE):*** Calculate the color change (ΔE) for each specimen using the formula: $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$.

- Data Analysis: Statistically analyze the ΔE^* values to determine the effect of Drometrizole concentration on color stability.

Protocol for Evaluation of Flexural Strength (Based on ISO 4049)

This protocol describes the method for determining the flexural strength of the experimental dental composite.^{[9][10][11]}

Equipment:

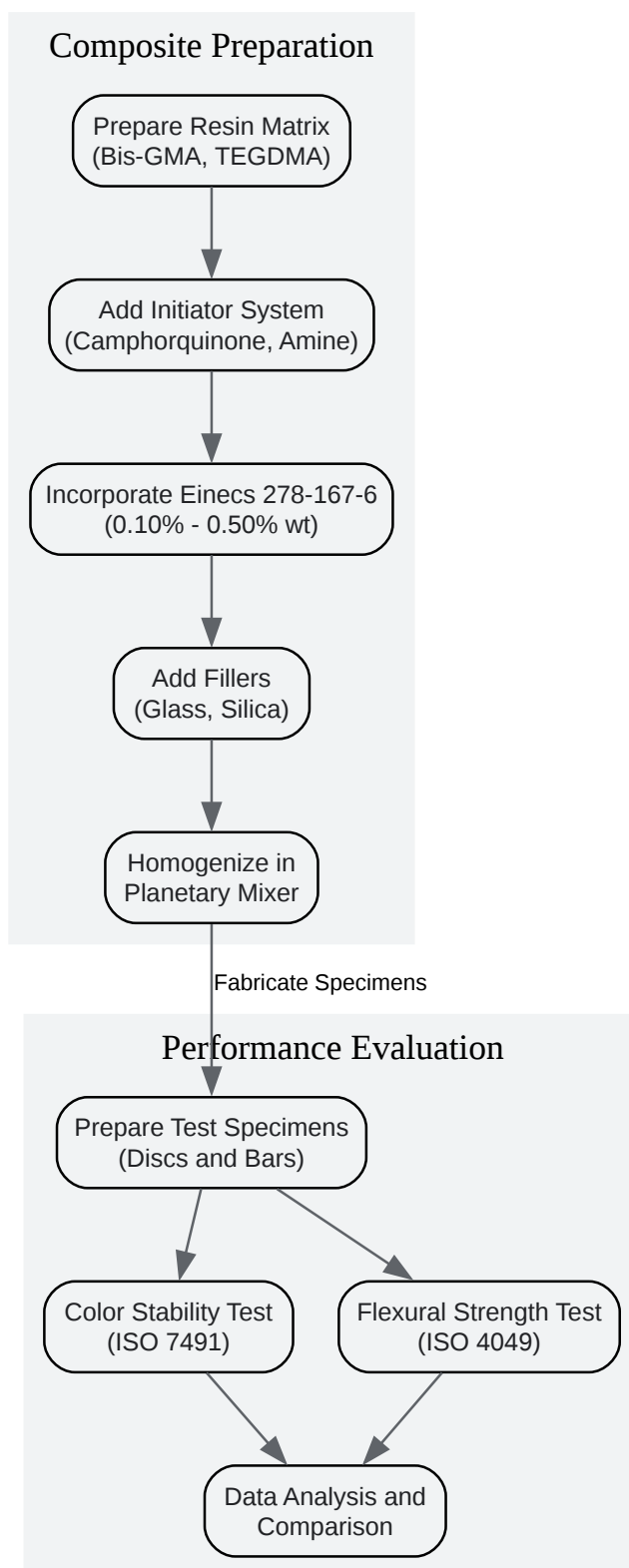
- Molds for bar-shaped specimens (25 mm x 2 mm x 2 mm)
- Dental curing light
- Universal testing machine with a three-point bending fixture
- Micrometer

Procedure:

- Specimen Preparation: Fabricate bar-shaped specimens using the molds. Light-cure the specimens from multiple overlapping positions to ensure complete polymerization, as detailed in ISO 4049. Prepare at least five specimens for each Drometrizole concentration.
- Specimen Conditioning: Store the specimens in deionized water at 37°C for 24 hours before testing.
- Flexural Strength Testing:
 - Measure the dimensions of each specimen with a micrometer.
 - Place the specimen on the supports of the three-point bending fixture in the universal testing machine.
 - Apply a load at the center of the specimen at a crosshead speed of 0.5 mm/min until fracture occurs.

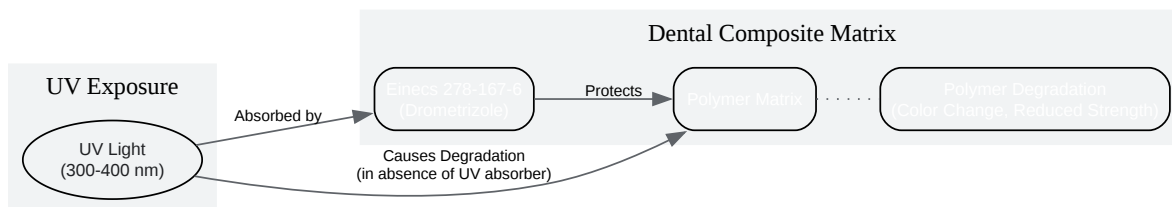
- Record the fracture load.
- Calculation of Flexural Strength: Calculate the flexural strength (σ) in megapascals (MPa) using the formula: $\sigma = 3FL / 2bh^2$, where F is the fracture load, L is the distance between the supports, b is the width of the specimen, and h is the height of the specimen.
- Data Analysis: Statistically analyze the flexural strength values to assess the impact of Drometrizole on the mechanical properties of the composite.

Visualizations



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Caption: Experimental workflow for incorporating and testing **Einecs 278-167-6**.



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Caption: Protective mechanism of **Einecs 278-167-6** in a dental composite.

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